

# An In-depth Technical Guide to the Physical Properties of 3,4-Dimethylheptane

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**3,4-Dimethylheptane** is a branched-chain alkane with the chemical formula C9H20. As a member of the nonane isomer group, its physical properties are of interest in various fields, including fuel technology, solvent chemistry, and as a non-polar medium in chemical synthesis. This technical guide provides a comprehensive overview of the core physical properties of **3,4-Dimethylheptane**, detailed experimental protocols for their determination, and a logical visualization of the structure-property relationships.

### **Core Physical Properties**

The physical characteristics of **3,4-Dimethylheptane** are primarily dictated by its molecular structure: a seven-carbon chain (heptane) with two methyl group branches at the third and fourth carbon positions. This branching influences its intermolecular forces, leading to properties that differ from its straight-chain isomer, n-nonane.

#### **Quantitative Data Summary**

The following table summarizes the key quantitative physical properties of **3,4- Dimethylheptane** compiled from various sources.

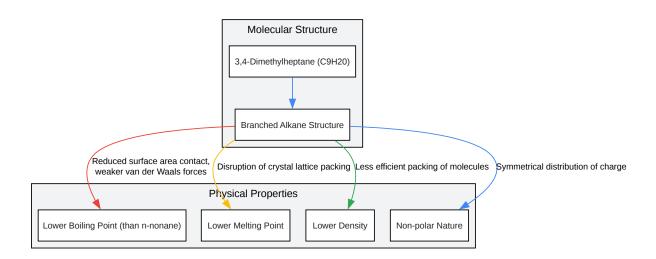


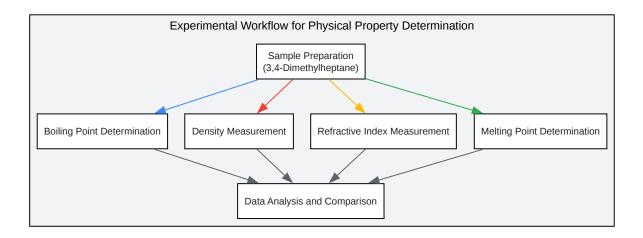
Physical Property	Value	Units
Molecular Formula	C9H20	-
Molecular Weight	128.26	g/mol
Density	~0.741	g/cm <sup>3</sup> at 20°C
Boiling Point	~140.6	°C at 760 mmHg
Melting Point	~-123	°C
Refractive Index	~1.415	at 20°C
Solubility in Water	Insoluble	-
Solubility in Organic Solvents	Soluble in ether, benzene, acetone	-

## **Structure-Property Relationship**

The branched structure of **3,4-Dimethylheptane** is a key determinant of its physical properties. The methyl groups create a less compact molecule compared to a straight-chain alkane with the same number of carbon atoms. This affects the strength of the van der Waals forces between molecules.







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